

A Technical Guide to the Molecular Weight of 6-Methoxy-2-hexanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Methoxy-2-hexanone

Cat. No.: B8764021

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular weight of **6-Methoxy-2-hexanone**, a key parameter in chemical synthesis, analytical characterization, and various research applications. This document outlines the compound's fundamental properties, the methodology for molecular weight determination, and a visual representation of the calculation process.

Chemical Identity and Properties

6-Methoxy-2-hexanone is an organic compound with the chemical formula $C_7H_{14}O_2$.^{[1][2][3]} It is structurally characterized by a hexanone backbone with a methoxy group at the sixth carbon position. A comprehensive summary of its key chemical identifiers and properties is presented in Table 1.

Property	Value	Source
Molecular Formula	$C_7H_{14}O_2$	PubChem ^{[1][2]}
IUPAC Name	6-methoxyhexan-2-one	PubChem ^[2]
CAS Number	29006-00-6	ChemicalBook ^[4]
Molecular Weight	130.18 g/mol	PubChem ^[2]
Monoisotopic Mass	130.09938 Da	PubChem ^[1]

Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The molecular formula of **6-Methoxy-2-hexanone**, $C_7H_{14}O_2$, indicates that each molecule is composed of 7 carbon atoms, 14 hydrogen atoms, and 2 oxygen atoms.

The calculation employs the standard atomic weights of these elements as recommended by the International Union of Pure and Applied Chemistry (IUPAC). For this calculation, the conventional atomic weights are used:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u^[2]
- Oxygen (O): 15.999 u^{[3][5]}

The molecular weight (MW) is calculated as follows:

$$\begin{aligned} \text{MW} &= (\text{Number of C atoms} \times \text{Atomic weight of C}) + (\text{Number of H atoms} \times \text{Atomic weight of H}) \\ &+ (\text{Number of O atoms} \times \text{Atomic weight of O}) \\ \text{MW} &= (7 \times 12.011) + (14 \times 1.008) + (2 \times 15.999) \\ \text{MW} &= 84.077 + 14.112 + 31.998 \\ \text{MW} &= 130.187 \text{ g/mol} \end{aligned}$$

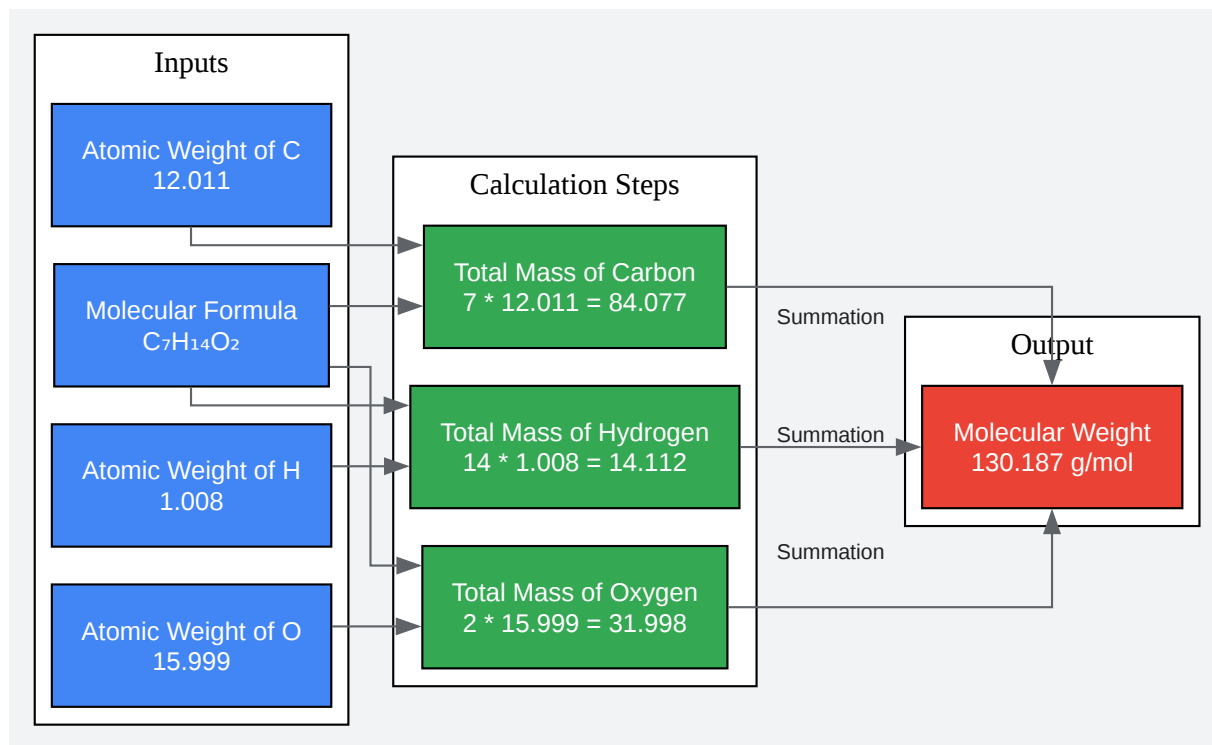
This calculated value is consistent with the published molecular weight of 130.18 g/mol.^{[2][3]}

Experimental Determination of Molecular Weight

While the molecular weight can be accurately calculated from the molecular formula, it is often confirmed experimentally using techniques such as mass spectrometry. In mass spectrometry, the molecule is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured. This technique provides a precise determination of the molecular mass and can also yield the monoisotopic mass, which is the mass of the molecule calculated using the mass of the most abundant isotope of each element.

Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical process of calculating the molecular weight of **6-Methoxy-2-hexanone** from its molecular formula and the standard atomic weights of its constituent elements.



[Click to download full resolution via product page](#)

Caption: Molecular weight calculation workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2023 Atomic Weights [iupac.qmul.ac.uk]
- 2. Standard atomic weight - Wikipedia [en.wikipedia.org]
- 3. Oxygen - Wikipedia [en.wikipedia.org]
- 4. Hydrogen - Wikipedia [en.wikipedia.org]

- 5. Isotopes of oxygen - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Technical Guide to the Molecular Weight of 6-Methoxy-2-hexanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8764021#6-methoxy-2-hexanone-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com